

Independent Verification of L-369's Endosomal Escape Mechanism: A Comparative Guide

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Compound of Interest

Compound Name: L-369

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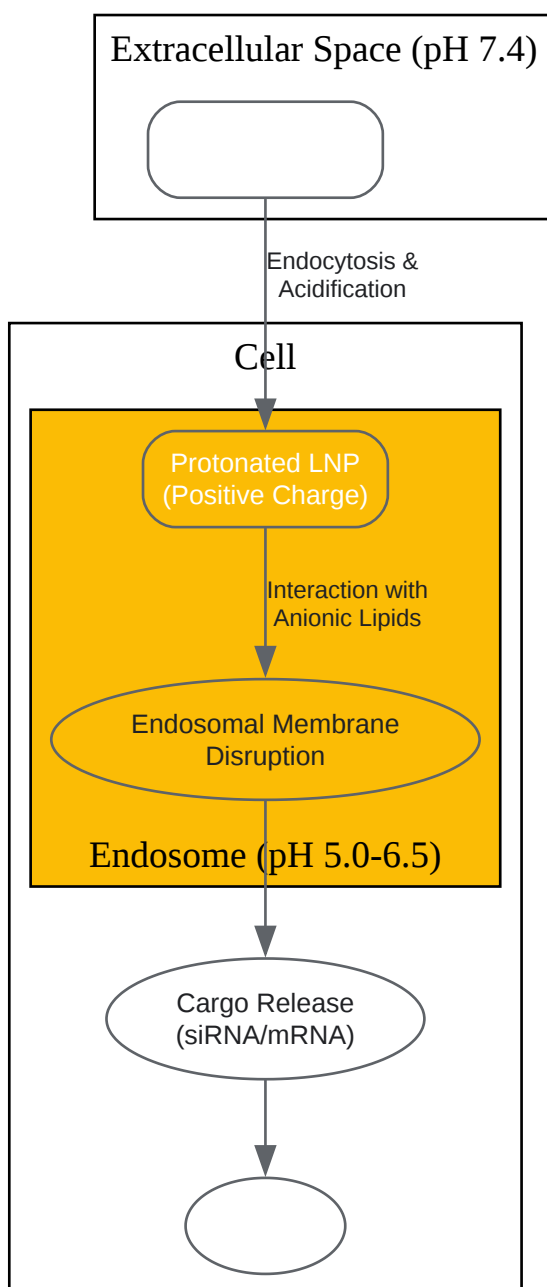
This guide provides an objective comparison of the endosomal escape mechanism of the ionizable cationic lipid **L-369** with alternative strategies. While specific quantitative data for **L-369**'s endosomal escape efficiency is not publicly available, this document outlines the established mechanism for its class of molecules and compares it with other technologies for which experimental data exists. Detailed protocols for key validation assays are also provided to facilitate independent verification.

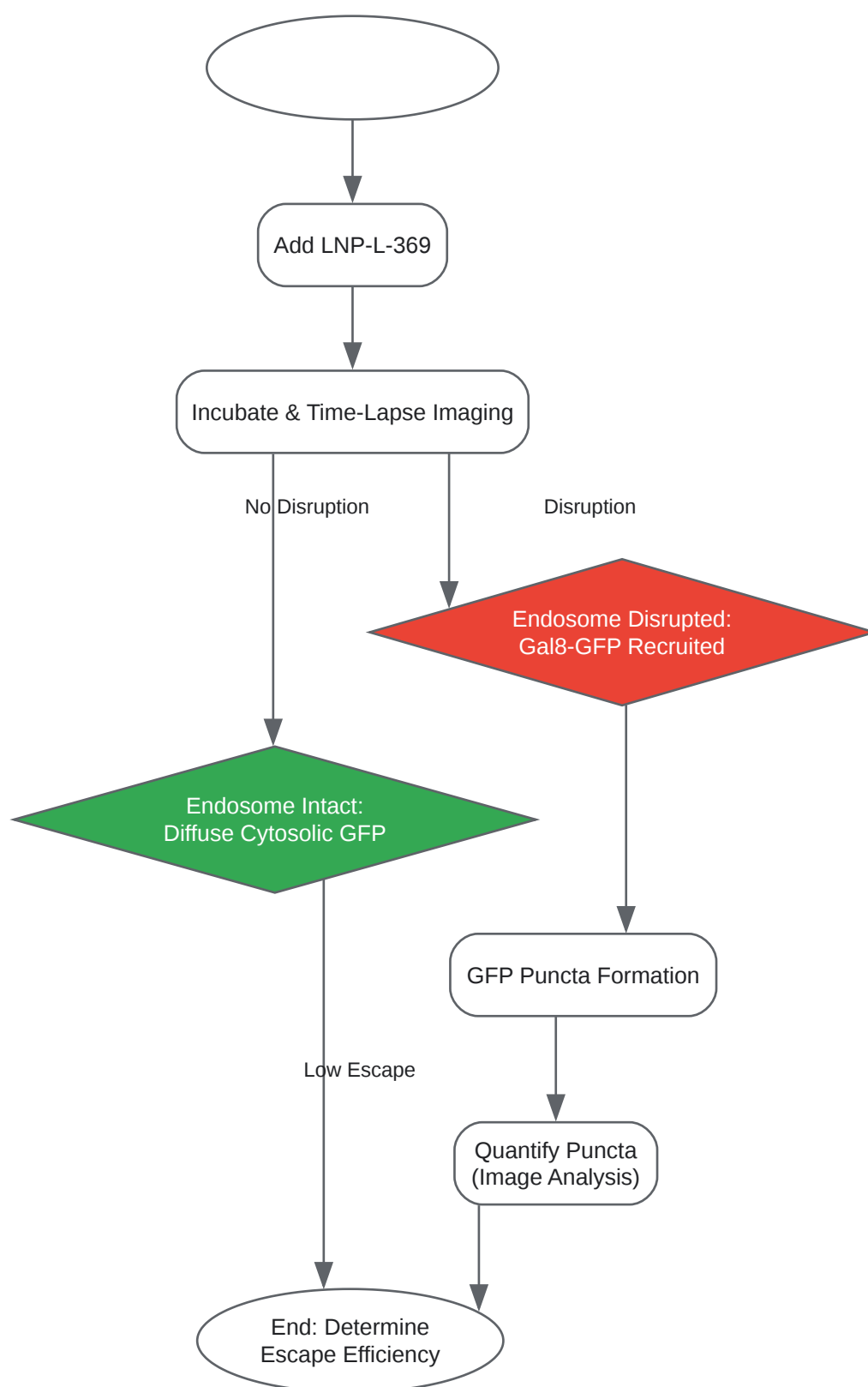
L-369 and the Mechanism of Ionizable Lipid-Mediated Endosomal Escape

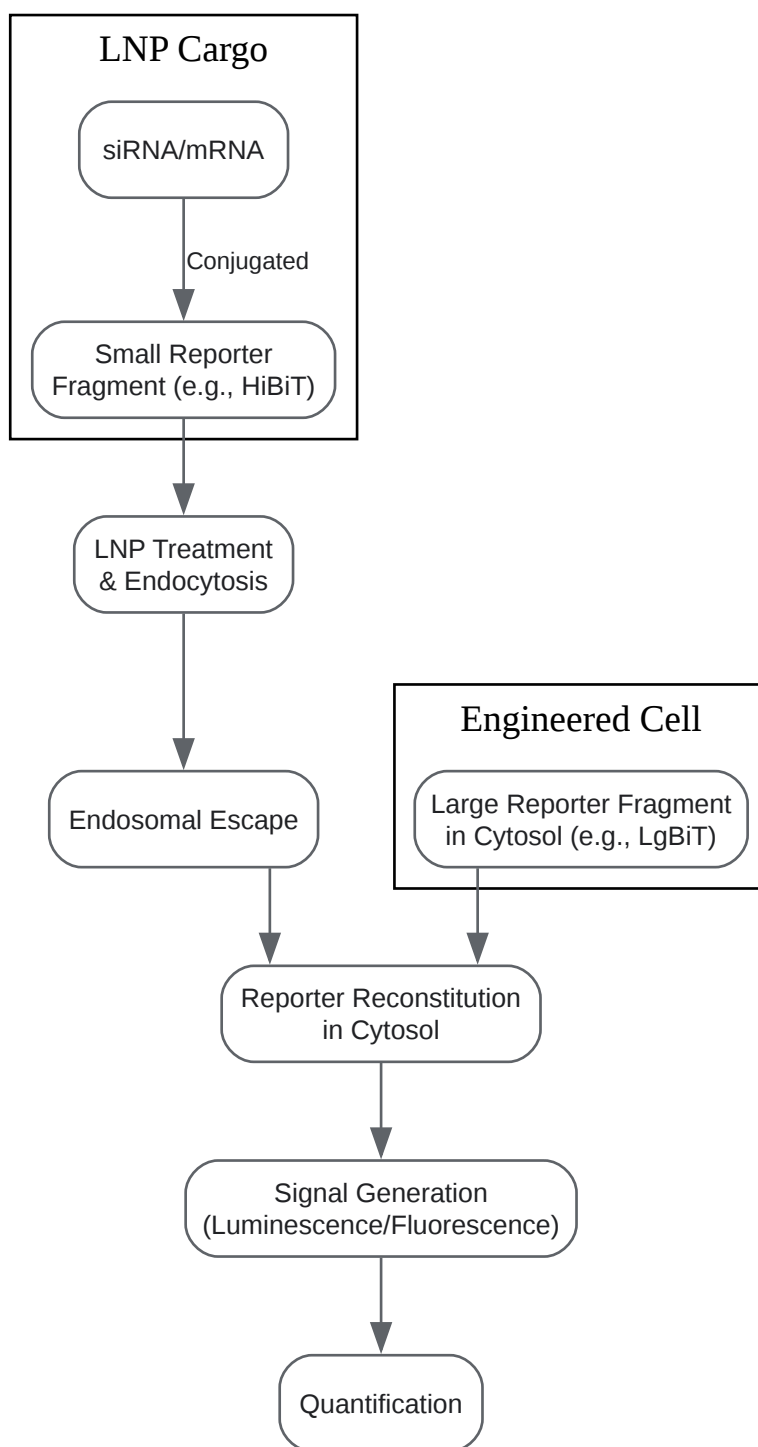
L-369 is an ionizable cationic lipid designed for the formulation of lipid nanoparticles (LNPs) to deliver nucleic acid-based therapeutics, such as siRNA and mRNA. The efficacy of these therapeutics is critically dependent on their ability to escape from the endosome and reach the cytoplasm.

The generally accepted mechanism for endosomal escape mediated by ionizable lipids like **L-369** is pH-dependent. At physiological pH (around 7.4), these lipids are largely neutral, which contributes to the stability of the LNP in circulation. Upon endocytosis, the LNP is trafficked into the endosome, where the internal environment becomes progressively more acidic (pH dropping to 5.0-6.5). In this acidic environment, the tertiary amine group of the ionizable lipid becomes protonated, leading to a net positive charge. This charge facilitates interaction with

negatively charged lipids on the inner leaflet of the endosomal membrane, disrupting the membrane's integrity and allowing the nucleic acid cargo to be released into the cytosol. This process is often referred to as the "proton sponge" effect or is associated with the formation of non-bilayer lipid phases that destabilize the endosomal membrane.[1][2][3]







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